

# chloromethyl phenyl sulfide CAS number 7205-91-6

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## Compound of Interest

Compound Name: Chloromethyl phenyl sulfide

Cat. No.: B1585606

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An In-depth Technical Guide to **Chloromethyl Phenyl Sulfide** (CAS 7205-91-6): Properties, Synthesis, and Applications in Modern Drug Discovery

## Introduction

**Chloromethyl phenyl sulfide**, identified by CAS number 7205-91-6, is a versatile bifunctional reagent that has carved a significant niche in synthetic organic chemistry.<sup>[1]</sup> Its unique structure, featuring a reactive chloromethyl group attached to a phenylthio moiety, makes it an invaluable tool for the introduction of the phenylthiomethyl group (PhSCH<sub>2</sub>-) into a wide array of organic molecules. This guide, intended for researchers, medicinal chemists, and drug development professionals, provides a comprehensive overview of its chemical properties, synthesis, reactivity, and critical applications, with a focus on its role in the synthesis of complex molecules relevant to the pharmaceutical industry.

## Physicochemical and Spectroscopic Profile

Understanding the fundamental properties of a reagent is paramount for its effective and safe use in the laboratory. **Chloromethyl phenyl sulfide** is a clear, colorless to pale yellow liquid characterized by a strong, unpleasant stench.<sup>[1][2]</sup> Its physical and chemical properties are summarized in the table below.

Table 1: Physicochemical Properties of **Chloromethyl Phenyl Sulfide**

Property	Value	Source(s)
CAS Number	7205-91-6	[1]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClS	[1]
Molecular Weight	158.65 g/mol	[1]
Appearance	Clear colorless to pale yellow liquid	[1]
Boiling Point	66 °C at 0.2 mmHg	[3]
Density	1.184 g/mL at 25 °C	[3]
Refractive Index (n <sub>20/D</sub> )	1.594	[3]
Flash Point	101 °C (213.8 °F) - closed cup	[4]
Storage Temperature	2-8°C (Refrigerator)	[3]
Synonyms	(Phenylthio)methyl chloride, α-Chlorothioanisole	[1]

Spectroscopic data, including <sup>1</sup>H NMR, Mass Spectrometry, and IR spectra, are readily available through public databases like PubChem and from commercial suppliers, which are essential for confirming the identity and purity of the material.[5]

Caption: Chemical Structure of **Chloromethyl Phenyl Sulfide**.

## Synthesis and Purification

While **chloromethyl phenyl sulfide** is commercially available, laboratory-scale synthesis may be required.[6] The most common methods start from either thiophenol or its methylated derivative, thioanisole.

- From Thiophenol: A prevalent method involves the reaction of thiophenol with an appropriate C1 electrophile like bromochloromethane.[7]
- From Thioanisole: An alternative route is the chlorination of thioanisole using a chlorinating agent such as sulfuryl chloride (SO<sub>2</sub>Cl<sub>2</sub>).[7] This reaction must be carefully controlled to

prevent over-chlorination of the aromatic ring.

## Protocol: Purification by Vacuum Distillation

Crude **chloromethyl phenyl sulfide** often contains starting materials or byproducts.

Purification is crucial for achieving high yields and reproducibility in subsequent reactions.

Rationale: The high boiling point and potential for decomposition at atmospheric pressure necessitate purification by fractional vacuum distillation. This technique allows the compound to boil at a much lower temperature, preserving its integrity.

### Step-by-Step Methodology:

- Setup: Assemble a fractional distillation apparatus suitable for vacuum operation. Ensure all glassware is dry.
- Crude Material: Place the crude **chloromethyl phenyl sulfide** into the distillation flask with a magnetic stir bar.
- Drying (Optional but Recommended): To remove residual water, the crude material can be dissolved in a non-polar solvent like dichloromethane ( $\text{CH}_2\text{Cl}_2$ ), dried over an anhydrous drying agent (e.g.,  $\text{CaCl}_2$ ), filtered, and the solvent carefully removed by rotary evaporation.  
[2][7]
- Vacuum Application: Gradually apply vacuum to the system, typically in the range of 0.2-0.3 mmHg.[6]
- Heating: Gently heat the distillation flask using an oil bath.
- Fraction Collection:
  - Collect and discard any initial low-boiling fractions, which may contain residual solvent or starting materials.
  - Collect the main fraction of pure **chloromethyl phenyl sulfide** at the reported boiling point of approximately 66 °C at 0.2 mmHg.[3]

- Storage: The freshly distilled product should be stored in a sealed container under an inert atmosphere (e.g., nitrogen or argon) and refrigerated at 2-8°C to prevent decomposition.[3]  
[7]

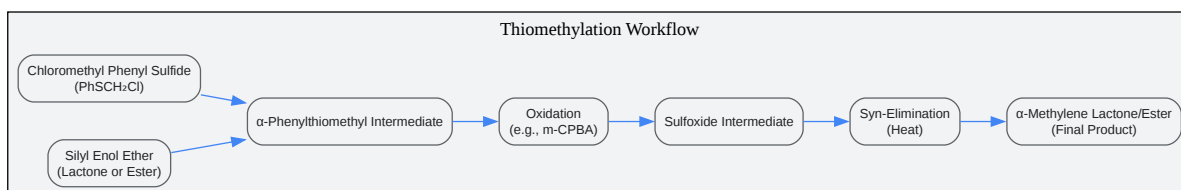
## Reactivity and Key Applications in Drug Development

The synthetic utility of **chloromethyl phenyl sulfide** stems from its ability to act as an electrophile in nucleophilic substitution reactions. The phenylthio group plays a crucial dual role: it activates the adjacent methylene group towards substitution and provides a handle for subsequent chemical transformations.

## Thiomethylation of Enolates: Synthesis of $\alpha$ -Methylene Lactones and Esters

A primary application of this reagent is in the high-yield thiomethylation of O-silylated lactone and ester enolates.[1][3] This reaction is a cornerstone for the synthesis of  $\alpha$ -methylene- $\gamma$ -butyrolactones, a structural motif present in a vast number of biologically active natural products and pharmaceutical compounds with anticancer and anti-inflammatory properties.

**Mechanism:** The reaction proceeds via an  $S_N2$  pathway where the enolate attacks the electrophilic methylene carbon of **chloromethyl phenyl sulfide**, displacing the chloride ion. The resulting  $\alpha$ -phenylthiomethyl intermediate is then subjected to oxidation (e.g., with m-CPBA or  $H_2O_2$ ) to form a sulfoxide, which undergoes thermal syn-elimination to generate the desired  $\alpha,\beta$ -unsaturated system.



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Caption: Workflow for  $\alpha$ -Methylene Lactone/Ester Synthesis.

## Protecting Group Chemistry

The methylthiomethyl (MTM) group, introduced using reagents like chloromethyl methyl sulfide, serves as a common protecting group for alcohols.[8] While **chloromethyl phenyl sulfide** is not the canonical reagent for this purpose, its structural similarity and reactivity profile place it within the broader class of thioether-based protecting group reagents. The resulting phenylthiomethyl (PTM) ether can be cleaved under specific oxidative or reductive conditions.

## Oxidation to Sulfoxides and Sulfones

The sulfur atom in **chloromethyl phenyl sulfide** can be readily oxidized to the corresponding sulfoxide and sulfone.[2][9] These oxidized derivatives, such as chloromethyl phenyl sulfoxide and chloromethyl phenyl sulfone, are themselves valuable synthetic intermediates with altered reactivity.[10][11] For instance, the strong electron-withdrawing nature of the sulfone group significantly modifies the reactivity of the adjacent chloromethyl group, making it inert to many nucleophilic displacements where the sulfide would be highly reactive.[10]

## Safety, Handling, and Storage

As a Senior Application Scientist, it is imperative to emphasize a culture of safety.

**Chloromethyl phenyl sulfide** requires careful handling due to its hazardous properties.

Hazard Profile:

- Causes skin and serious eye irritation.[2][5][12]
- Possesses a powerful and unpleasant stench.[1][4]
- Combustible liquid.

Handling Protocol:

- Ventilation: Always handle **chloromethyl phenyl sulfide** in a well-ventilated chemical fume hood to avoid inhalation of its potent vapors.[7][13]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[12]
- Dispensing: Use syringes or cannulas for transferring the liquid to minimize exposure to air and prevent release of the stench.
- Spill Management: In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for proper chemical waste disposal.

#### Storage:

- Store in a tightly sealed container in a refrigerator at 2-8°C.[2]
- It is advisable to use freshly prepared or distilled material for reactions to ensure high reactivity and avoid side products from potential decomposition.[7]

## Conclusion

**Chloromethyl phenyl sulfide** (CAS 7205-91-6) is a powerful and enabling reagent in organic synthesis, particularly for applications relevant to drug discovery and development. Its primary role as a thiomethylating agent provides a reliable pathway to  $\alpha$ -methylene lactones and esters, which are key pharmacophores in many therapeutic agents. A thorough understanding of its properties, reactivity, and handling requirements allows researchers to leverage its synthetic potential safely and effectively, accelerating the development of novel chemical entities.

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